

# Quantitative PCR for Guanylin Gene Expression Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Guanylin*

Cat. No.: *B122020*

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## Introduction

**Guanylin** (encoded by the GUCA2A gene) and its analogue **Uroguanylin** (GUCA2B) are peptide hormones crucial for regulating intestinal fluid and electrolyte balance, primarily through their interaction with the guanylate cyclase C (GC-C) receptor.[1][2] Dysregulation of **Guanylin** expression has been implicated in various gastrointestinal diseases, most notably colorectal cancer, where its expression is often significantly downregulated.[1][3][4] This document provides detailed application notes and protocols for the quantitative analysis of **Guanylin** gene expression using real-time polymerase chain reaction (qPCR), a highly sensitive and specific method for quantifying mRNA levels.[5]

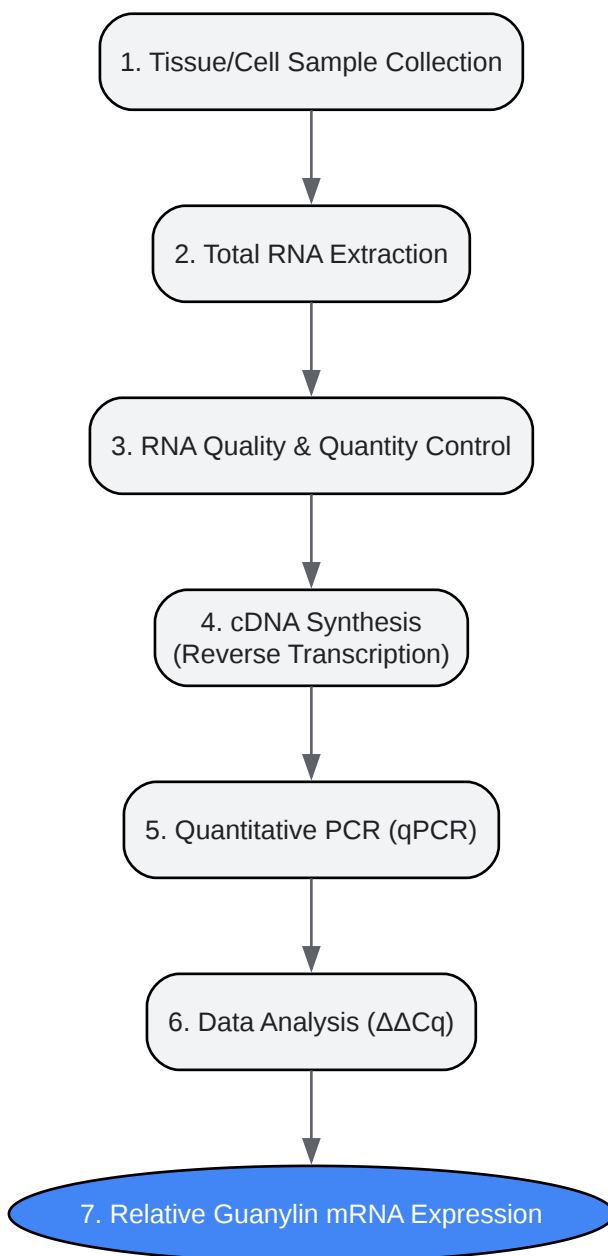
## Guanylin Signaling Pathways

**Guanylin** exerts its physiological effects through binding to the GC-C receptor on the apical surface of intestinal epithelial cells. This interaction triggers a signaling cascade that modulates ion transport.

## Guanylate Cyclase C (GC-C) Dependent Signaling Pathway

The canonical signaling pathway for **Guanylin** involves the activation of the GC-C receptor. Upon ligand binding, the intracellular guanylate cyclase domain of the receptor is activated,

leading to the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). The subsequent increase in intracellular cGMP concentration activates protein kinase G II (PKGII), which in turn phosphorylates and opens the cystic fibrosis transmembrane conductance regulator (CFTR) chloride channel. This leads to the secretion of chloride ions into the intestinal lumen, followed by water, resulting in fluid secretion.



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